

NJK14047 stability and storage conditions

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Compound of Interest

Compound Name: NJK14047

Cat. No.: B12377266

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NJK14047 Technical Support Center

This technical support center provides essential information on the stability and storage of **NJK14047**, a selective p38 MAPK inhibitor. The following resources are designed to assist researchers, scientists, and drug development professionals in their experimental endeavors.

Stability and Storage Conditions

Proper storage and handling of **NJK14047** are critical to ensure its stability and efficacy in experimental settings. While comprehensive stability data is not extensively published, the following guidelines are based on information from suppliers.

Storage Summary

Form	Storage Temperature	Duration	Notes
Powder	-20°C	2 years	Store in a dry, dark place.
In DMSO	4°C	2 weeks	For short-term use.
In DMSO	-80°C	6 months	For long-term storage of stock solutions.[1]

Frequently Asked Questions (FAQs)

Q1: How should I store the **NJK14047** powder upon receipt?

A1: The **NJK14047** powder should be stored at -20°C for long-term stability, where it can be kept for up to 2 years.^[1] Ensure the container is tightly sealed to prevent moisture absorption.

Q2: I need to make a stock solution. What solvent should I use and how should I store it?

A2: Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions of **NJK14047**. For short-term storage (up to 2 weeks), the DMSO stock solution can be kept at 4°C.^[1] For longer-term storage (up to 6 months), it is recommended to aliquot the stock solution into single-use vials and store them at -80°C to avoid repeated freeze-thaw cycles.^[1]

Q3: Can I store the **NJK14047** stock solution at -20°C?

A3: While the powder is stable at -20°C, for stock solutions in DMSO, storage at -80°C is recommended for long-term stability (up to 6 months).^[1] Storing DMSO solutions at -20°C may lead to freezing and precipitation of the compound, which can affect its concentration and activity upon thawing.

Q4: Is **NJK14047** sensitive to light?

A4: While specific photostability studies for **NJK14047** are not readily available, it is good laboratory practice to protect all chemical compounds from direct light exposure. Store the powder and solutions in light-protected containers or in the dark.

Q5: What are the known degradation pathways for **NJK14047**?

A5: Currently, there is no publicly available information detailing the specific degradation pathways or products of **NJK14047**. It is recommended to follow the provided storage guidelines to minimize potential degradation.

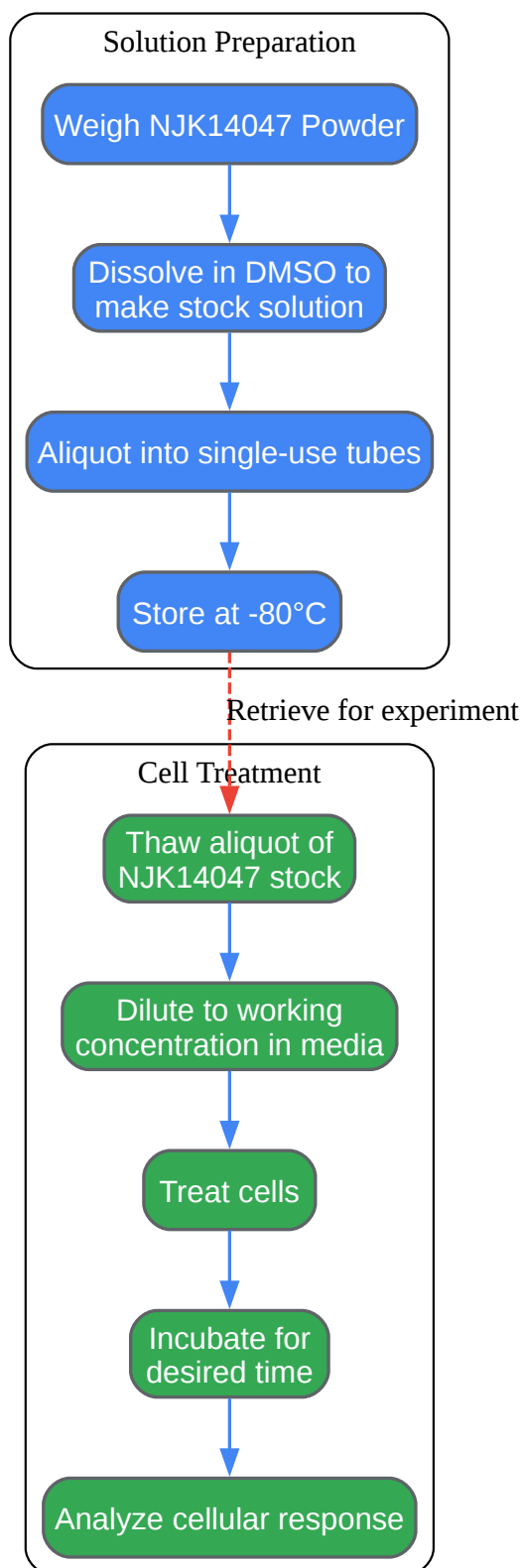
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the NJK14047 powder is stored at -20°C and stock solutions in DMSO are stored at 4°C (short-term) or -80°C (long-term). ^[1] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
Inaccurate concentration of the stock solution.	Verify the accuracy of your weighing and dilution calculations. If the stock solution has been stored for an extended period, consider preparing a fresh solution.	
Precipitate observed in the stock solution upon thawing	The compound has come out of solution.	Gently warm the solution to 37°C and vortex or sonicate until the precipitate has fully dissolved. Ensure the solution is clear before use.
Reduced inhibitory activity in cell-based assays	Degradation of NJK14047 in the stock solution.	Prepare a fresh stock solution from the powder. If the problem persists, obtain a new batch of the compound and refer to the Certificate of Analysis for any specific handling instructions.

Experimental Protocols

While specific stability testing protocols for **NJK14047** are not published, a general workflow for preparing and using the inhibitor in cell-based assays is provided below.

Experimental Workflow for **NJK14047** Treatment in Cell Culture



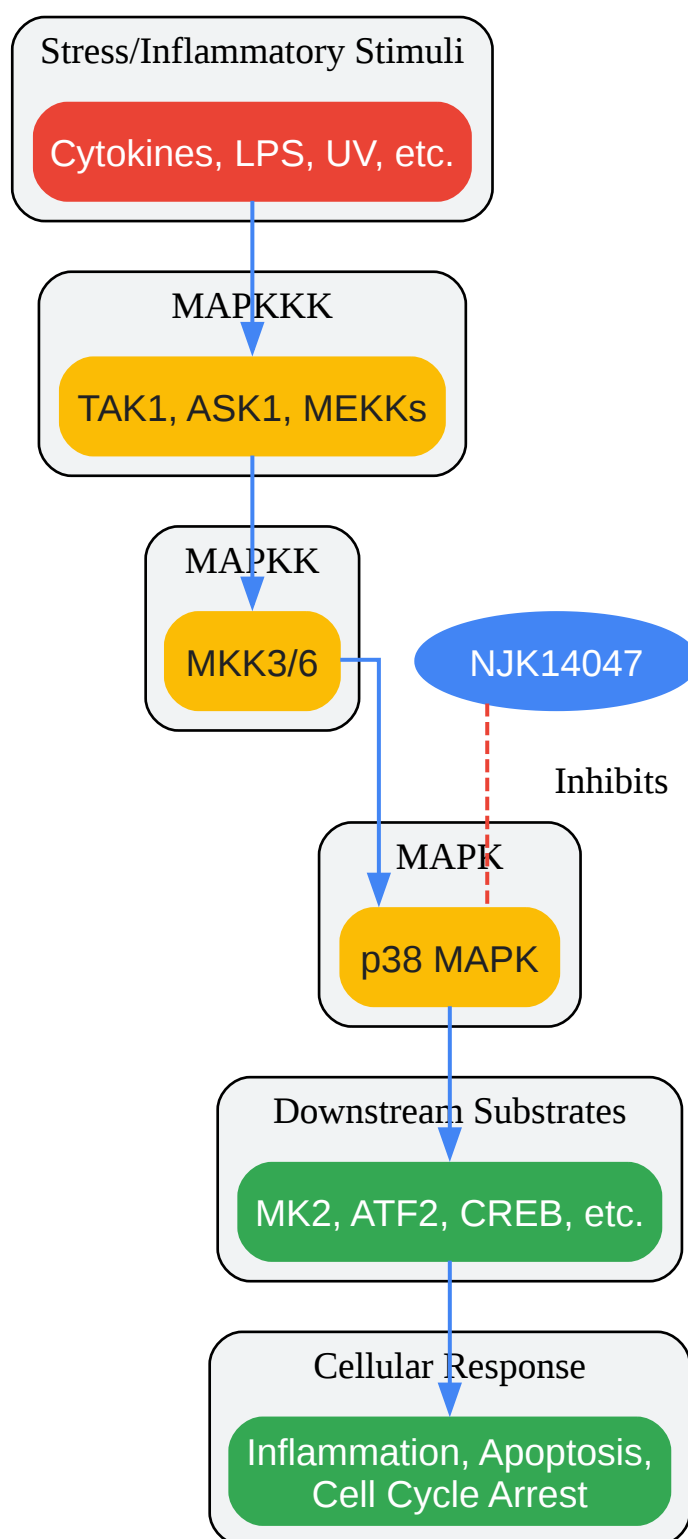
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Workflow for N-J-K-14047 preparation and use in cell culture.

Signaling Pathway

NJK14047 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (p38 MAPK).[2] The p38 MAPK signaling pathway is a key regulator of inflammatory responses.

p38 MAPK Signaling Pathway



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N-J-K-14047 inhibits the p-38 MAPK signaling pathway.

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References

- 1. NJK14047|NJK 14047 [dcchemicals.com]
- 2. NJK14047 Suppression of the p38 MAPK Ameliorates OVA-Induced Allergic Asthma during Sensitization and Challenge Periods - PMC [pmc.ncbi.nlm.nih.gov]
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